

An In-depth Technical Guide to 4-(Methylsulfonamido)benzoic Acid: Structure and Synthesis

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Compound of Interest

Compound Name: 4-(Methylsulfonamido)benzoic acid

Cat. No.: B1295666

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **4-(Methylsulfonamido)benzoic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Compound Identification and Properties

4-(Methylsulfonamido)benzoic acid, also known as 4-(methanesulfonamido)benzoic acid, is a benzoic acid derivative featuring a methylsulfonamido group at the para position. This structure imparts specific chemical properties relevant for its use as a building block in the synthesis of more complex molecules, particularly in pharmaceutical research.

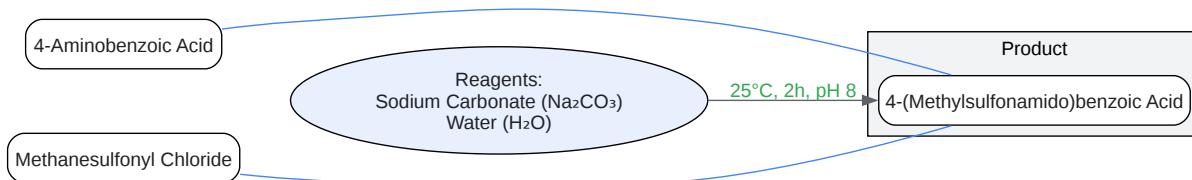
The key identifiers and physicochemical properties of **4-(Methylsulfonamido)benzoic acid** are summarized in the table below.

Property	Value	Reference
IUPAC Name	4-(methanesulfonamido)benzoic acid	
Synonyms	[(Methylsulfonyl)amino]benzoic acid, N-mesyl-4-aminobenzoic acid	
CAS Number	7151-76-0	
Molecular Formula	C ₈ H ₉ NO ₄ S	
Molecular Weight	215.23 g/mol	
Canonical SMILES	CS(=O) (=O)NC1=CC=C(C=C1)C(=O) O	
Purity (Typical)	≥98%	
Storage	Store at room temperature	

Synthesis of 4-(Methylsulfonamido)benzoic Acid

The synthesis of **4-(Methylsulfonamido)benzoic acid** is typically achieved through the N-acylation of 4-aminobenzoic acid with methanesulfonyl chloride. This reaction, a variation of the Schotten-Baumann reaction, is conducted in the presence of a base to neutralize the hydrochloric acid byproduct.

A representative synthesis pathway is illustrated below.



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Synthesis of **4-(Methylsulfonamido)benzoic acid**.

The following protocol is adapted from a well-established procedure for the synthesis of a structurally similar compound, 4-(toluene-4-sulfonylamino)-benzoic acid. This method is expected to yield the target compound with high purity.

Materials and Reagents:

- 4-Aminobenzoic acid
- Methanesulfonyl chloride
- Sodium carbonate (Na_2CO_3)
- Hydrochloric acid (HCl), 1 N solution
- Distilled water
- Methanol (for recrystallization)

Procedure:

- Dissolution of Starting Material: In a suitable reaction vessel, prepare a solution of 4-aminobenzoic acid (e.g., 100 mmol, 13.71 g) in water (e.g., 50 mL).
- pH Adjustment: Add a 1 N solution of sodium carbonate to the mixture to adjust the pH to approximately 8. This deprotonates the carboxylic acid and neutralizes the HCl that will be

formed during the reaction.

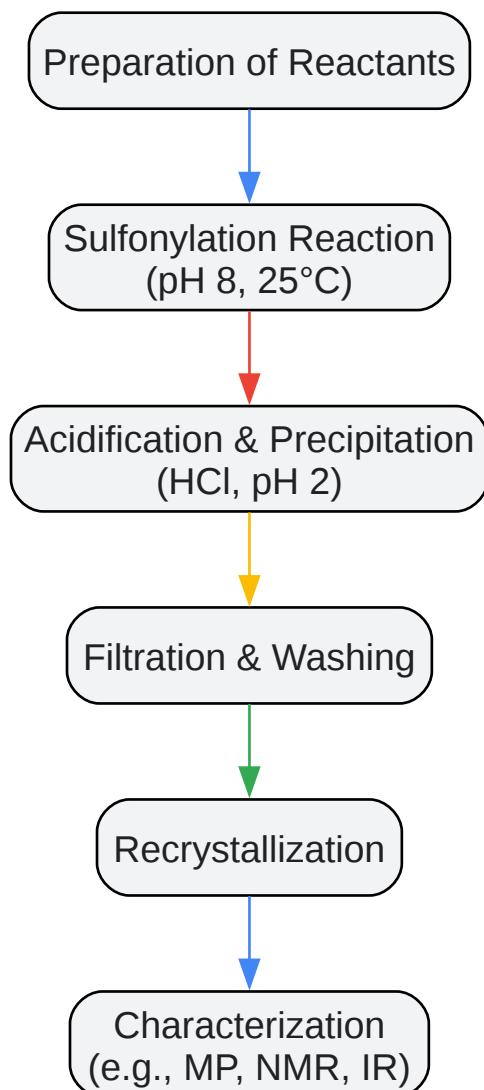
- **Addition of Sulfonating Agent:** To the stirred solution, slowly add methanesulfonyl chloride (e.g., 120 mmol).
- **Reaction Maintenance:** Maintain the reaction at room temperature (approx. 25°C) with continuous stirring. The pH of the mixture should be kept at 8 by the occasional addition of the sodium carbonate solution.
- **Monitoring Reaction:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed. The reaction is typically complete within 2 hours.
- **Product Precipitation:** Once the reaction is complete, pour the mixture into a beaker and acidify it by adding 1 N HCl until the pH reaches 2. This will protonate the carboxylate group, causing the product to precipitate out of the solution.
- **Isolation:** Collect the white precipitate by filtration and wash it thoroughly with distilled water to remove any inorganic salts.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as methanol, to yield colorless crystals.

The following table summarizes the key parameters for the synthesis of sulfonamides based on the adapted protocol.

Parameter	Details	Reference
Starting Material	4-Aminobenzoic acid	
Reagent	Methanesulfonyl chloride	
Base	Sodium Carbonate (Na_2CO_3)	
Solvent	Water	
Temperature	25°C (Room Temperature)	
Reaction Time	2 hours	
Workup	Acidification with HCl to pH 2	
Purification	Recrystallization from methanol	
Expected Yield	High (e.g., >90%, based on analogous reaction)	

Logical Workflow for Synthesis and Analysis

The overall workflow for the synthesis and characterization of **4-(Methylsulfonamido)benzoic acid** involves a series of logical steps from preparation to final analysis.



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General experimental workflow.

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